

Synthesis and Purification of Azido-PEG5-acid: A Technical Guide

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Compound of Interest

Compound Name: Azido-PEG5-acid

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This in-depth technical guide provides a comprehensive overview of the synthesis and purification of **Azido-PEG5-acid**, a valuable heterobifunctional linker commonly employed in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs). This document outlines a robust synthetic pathway, detailed experimental protocols, and methods for purification and characterization.

Overview of Azido-PEG5-acid

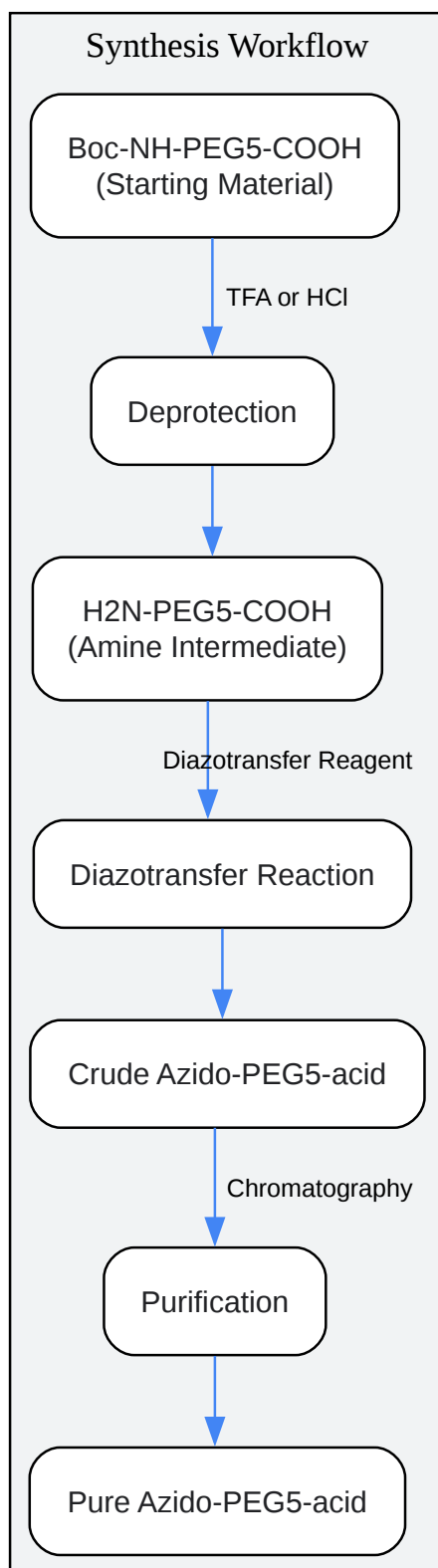
Azido-PEG5-acid is a hydrophilic linker molecule featuring a terminal azide group and a carboxylic acid. The polyethylene glycol (PEG) spacer, consisting of five ethylene glycol units, imparts water solubility and flexibility. The azide moiety allows for efficient conjugation to alkyne-containing molecules via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), commonly known as "click chemistry". The carboxylic acid group can be readily coupled to primary amines using standard amide bond formation techniques.

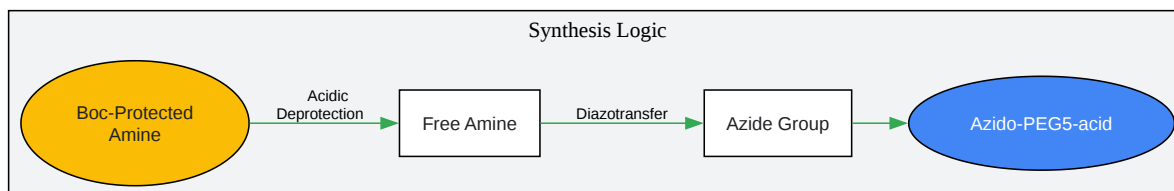
Key Properties:

Property	Value
Molecular Formula	C13H25N3O7
Molecular Weight	335.36 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in water and most organic solvents

Synthetic Pathway

A common and effective synthetic route to **Azido-PEG5-acid** involves a multi-step process starting from a commercially available Boc-protected amino-PEG-acid derivative. This strategy ensures selective functionalization of the termini. The overall workflow is depicted below.





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